

Personal protective equipment for handling (E)-3,4-Dimethoxycinnamic acid-13C3

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Compound of Interest

Compound Name: (E)-3,4-Dimethoxycinnamic acid-13C3

Cat. No.: B12400652

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Essential Safety and Handling Guide for (E)-3,4-Dimethoxycinnamic acid-13C3

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling (E)-3,4-Dimethoxycinnamic acid-13C3. The following procedures are designed to ensure safe handling, storage, and disposal of this compound in a laboratory setting. The isotopic labeling with 13C does not alter the chemical hazards compared to the unlabeled compound.

Hazard Identification and Personal Protective Equipment

(E)-3,4-Dimethoxycinnamic acid is classified as an irritant.[1] It is crucial to use appropriate Personal Protective Equipment (PPE) to minimize exposure and ensure personal safety.

Hazard Summary

Hazard Statement	GHS Classification	Description
H315	Skin Irritation Category 2	Causes skin irritation.[2][3][4]
H319	Eye Irritation Category 2/2A	Causes serious eye irritation.[2][3][4]

| H335 | Specific target organ toxicity — single exposure Category 3 | May cause respiratory irritation.[2][3][4][5] |

Recommended Personal Protective Equipment (PPE)

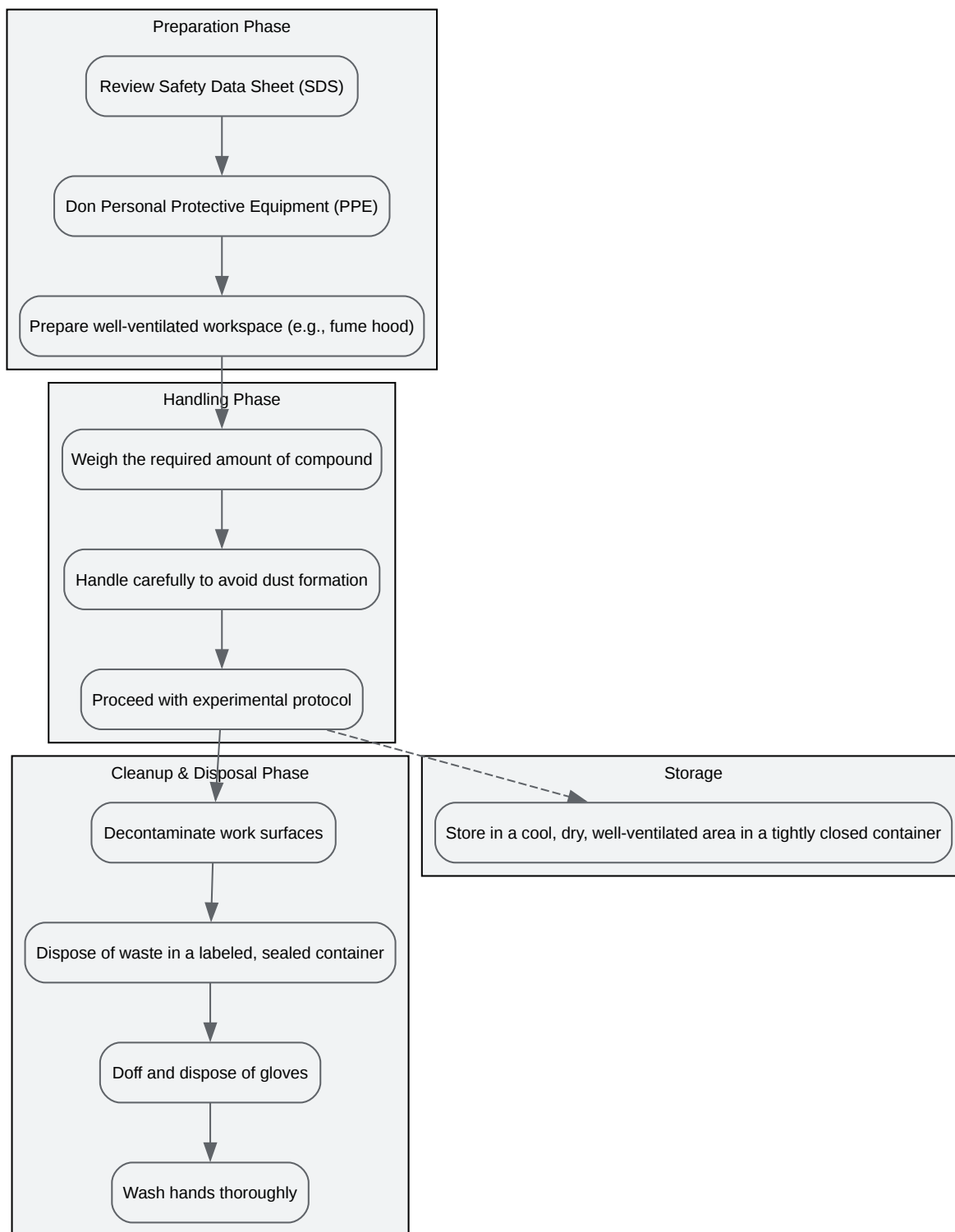
Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or glasses meeting ANSI Z87.1 standard.[6] A face shield may be required for splash hazards.[6][7]	To protect eyes from dust particles and splashes that can cause serious irritation.[8]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).[6][8]	To prevent skin contact which can cause irritation.[9]
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be necessary if dust is generated and engineering controls are insufficient.[6][8]	To avoid inhalation of dust which may cause respiratory tract irritation.[5]

| Body Protection | Laboratory coat, long pants, and closed-toe shoes.[6] | To protect skin from accidental contact with the chemical. |

Operational and Disposal Plans

A systematic approach to handling and disposal is essential for laboratory safety. The following workflow outlines the key steps from preparation to disposal.

Experimental Workflow Diagram



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